

# A Technical Guide to Butachlor-d13: Specifications, Analysis, and Biological Context

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## Compound of Interest

Compound Name: **Butachlor-d13**

Cat. No.: **B592050**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Butachlor-d13**, a deuterated stable isotope-labeled internal standard for the herbicide Butachlor. This document outlines typical product specifications, detailed analytical methodologies for its certification, and the biological pathways associated with the parent compound, offering essential information for its application in research and analytical studies.

## Introduction to Butachlor-d13

Butachlor is a selective, pre-emergent herbicide from the acetanilide class, widely used to control annual grasses and certain broad-leaved weeds, particularly in rice cultivation.<sup>[1][2]</sup> Its mechanism of action involves the inhibition of very long-chain fatty acid (VLCFA) synthesis, which disrupts cell division and growth in susceptible plants.<sup>[1][3][4]</sup> **Butachlor-d13** serves as a critical internal standard for the quantitative analysis of Butachlor residues in environmental and biological samples. Its use in mass spectrometry-based methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), allows for precise and accurate quantification by correcting for matrix effects and variations during sample preparation and analysis.

## Certificate of Analysis and Specifications

A Certificate of Analysis (CofA) for a reference material like **Butachlor-d13** provides certified data on its identity, purity, and other critical properties. While a specific CofA is batch-

dependent, the following tables summarize the typical specifications and data provided by suppliers of high-quality **Butachlor-d13**.

Table 1: General Specifications

Property	Specification
Chemical Name	N-(butoxymethyl)-2-chloro-N-[3,4,5-trideuterio-2,6-bis(1,1,2,2,2-pentadeuterioethyl)phenyl]acetamide
Synonyms	Butachlor-d13, 2-Chloro-2',6'-diethyl-N-(butoxymethyl)acetanilide-d13
CAS Number	1632119-31-3
Unlabeled CAS	23184-66-9
Molecular Formula	C <sub>17</sub> H <sub>13</sub> D <sub>13</sub> CINO <sub>2</sub>
Molecular Weight	324.93 g/mol
Appearance	Light yellow to amber-colored liquid
Storage Conditions	Store at room temperature or as specified (e.g., 2–8°C), protected from light and moisture.

Table 2: Quality and Purity Specifications

Parameter	Method	Typical Specification
Chemical Purity	HPLC, GC	≥98%
Isotopic Purity	Mass Spectrometry	≥99 atom % D
Deuterium Incorporation	Mass Spectrometry	No significant signals corresponding to d <sub>0</sub> to d <sub>12</sub>
Identity Confirmation	<sup>1</sup> H-NMR, Mass Spectrometry	Conforms to the structure

## Experimental Protocols for Certification

The certification of **Butachlor-d13** as a reference standard involves a series of analytical tests to confirm its structure, purity, and isotopic enrichment. Below are detailed methodologies for the key experiments.

### 3.1. Purity Determination by Gas Chromatography (GC)

- Objective: To determine the chemical purity of the material.
- Instrumentation: Gas Chromatograph with an Electron Capture Detector (ECD) or Flame Ionization Detector (FID).
- Procedure:
  - Standard Preparation: Accurately weigh and dissolve **Butachlor-d13** in a suitable solvent (e.g., n-hexane or acetone) to prepare a stock solution (e.g., 100 mg/mL). Prepare a series of working standards by serial dilution.
  - Chromatographic Conditions:
    - Column: Capillary column suitable for pesticide analysis (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).
    - Carrier Gas: Helium at a constant pressure (e.g., 8 psi).
    - Injector Temperature: 250°C.
    - Oven Program: Initial temperature of 150°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 5 min.
    - Detector Temperature: 300°C (for ECD).
    - Injection Volume: 1 µL.
  - Analysis: Inject the prepared solution and integrate the peak area. Purity is calculated as the area of the main peak relative to the total area of all peaks.

### 3.2. Identity and Isotopic Enrichment by Mass Spectrometry (MS)

- Objective: To confirm the molecular weight, fragmentation pattern, and degree of deuterium labeling.
- Instrumentation: GC-MS or LC-MS.
- Procedure:
  - Sample Preparation: Prepare a dilute solution of **Butachlor-d13** in a suitable solvent.
  - GC-MS Conditions: Use chromatographic conditions similar to those described for GC purity analysis.
  - MS Parameters:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Mass Range: Scan from m/z 50 to 400.
  - Data Interpretation:
    - Confirm the presence of the molecular ion peak corresponding to the deuterated compound ( $C_{17}H_{13}D_{13}ClNO_2$ ).
    - Analyze the mass spectrum to ensure the isotopic distribution is consistent with 13 deuterium atoms and that signals for unlabeled ( $d_0$ ) or lesser-labeled species are absent or negligible.

### 3.3. Structural Confirmation by Nuclear Magnetic Resonance ( $^1H$ -NMR)

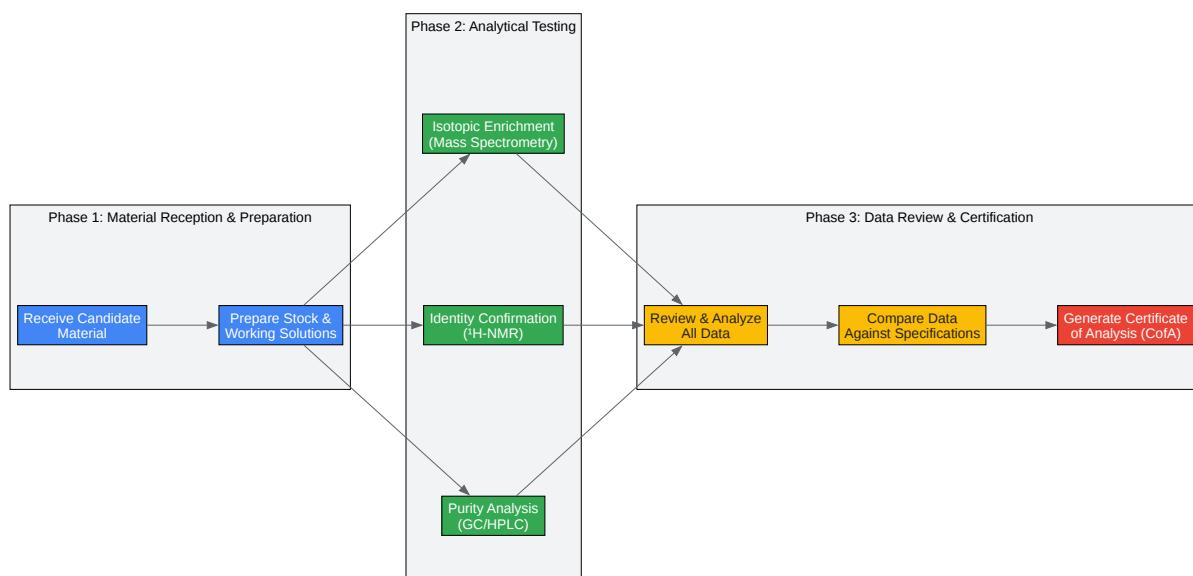
- Objective: To confirm the chemical structure and the positions of deuterium substitution.
- Instrumentation: 400 MHz (or higher) NMR Spectrometer.
- Procedure:
  - Sample Preparation: Dissolve an accurately weighed amount of the sample in a deuterated solvent (e.g., Chloroform-d,  $CDCl_3$ ).

- Acquisition: Acquire the  $^1\text{H}$ -NMR spectrum.
- Data Interpretation: The proton spectrum should be significantly simplified compared to unlabeled Butachlor. The absence of signals from the two ethyl groups and the aromatic ring confirms successful deuteration at these positions. Residual proton signals should correspond to the butoxymethyl and chloroacetyl moieties and be consistent with the structure.

## Diagrams and Workflows

### 4.1. Analytical Workflow for Reference Material Certification

The following diagram illustrates the logical workflow for the analysis and certification of a chemical reference material like **Butachlor-d13**.

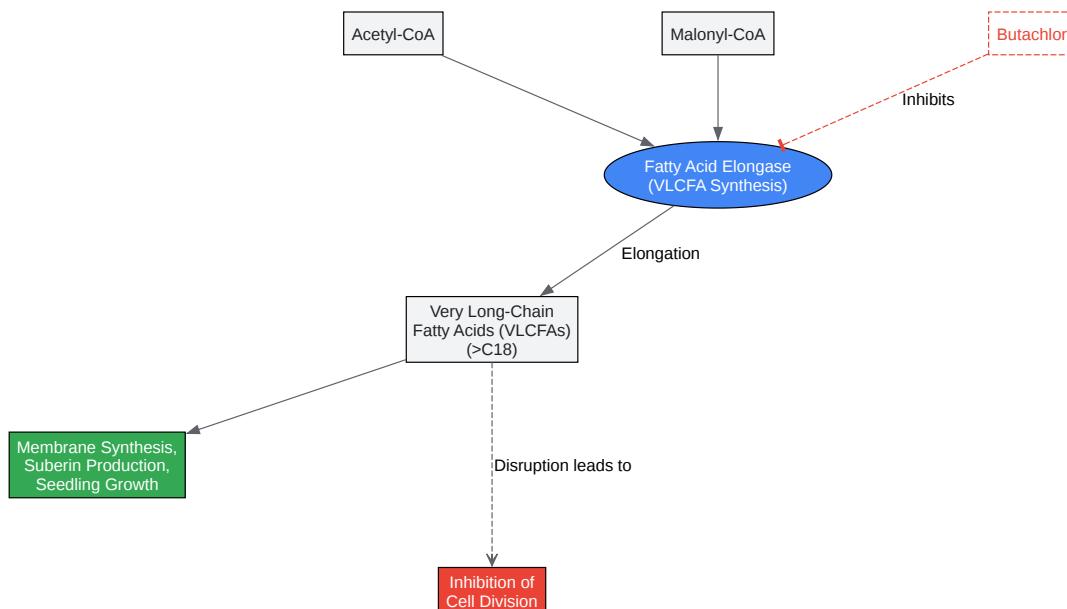


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Workflow for certifying a **Butachlor-d13** reference material.

#### 4.2. Biological Pathway: Mechanism of Action of Butachlor

Butachlor's herbicidal activity stems from its role as an inhibitor of very long-chain fatty acid (VLCFA) synthesis, a critical process for plant growth. This pathway disruption ultimately leads to the inhibition of cell division.



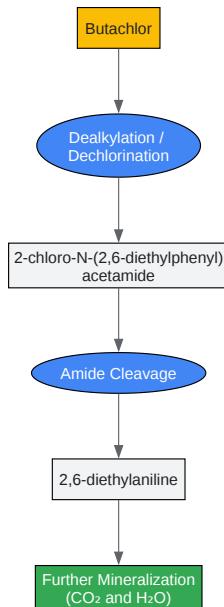
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*Butachlor's inhibitory effect on the VLCFA synthesis pathway.*

## Metabolic Degradation of Butachlor

Butachlor can be degraded in the environment and in biological systems through various metabolic pathways. In soil, microbial degradation plays a significant role. Studies have

identified several metabolites, indicating that the degradation process involves steps such as dealkylation, dechlorination, and amide bond cleavage.



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*Simplified metabolic degradation pathway of Butachlor.*

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## References

- 1. Butachlor - Wikipedia [en.wikipedia.org]
- 2. makingchembooks.com [makingchembooks.com]

- 3. The characteristics of Butachlor [techemi.com]
- 4. Butachlor (Ref: CP 53619) [sitem.herts.ac.uk]
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